

SAP S/4HANA Implementation Technical Support Center for Researchers

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Compound of Interest

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges during the implementation of SAP S/4HANA.

Frequently Asked Questions (FAQs)

Q1: What are the most common technical challenges encountered during an SAP S/4HANA implementation in a research and development (R&D) environment?

A1: The most prevalent technical challenges include:

- **Data Migration:** Migrating complex and often unstructured research data, such as clinical trial data or experimental results, from legacy systems can be a significant hurdle.^{[1][2][3]} Ensuring data integrity, accuracy, and consistency is paramount.^{[1][3]}
- **System Integration:** Integrating SAP S/4HANA with specialized laboratory systems like Laboratory Information Management Systems (LIMS) and Electronic Lab Notebooks (ELNs) is a primary concern.^{[4][5]} This involves complex data mapping and ensuring seamless communication between systems.

- Custom Code Adaptation: Legacy systems in R&D environments often have a significant amount of custom code that may not be compatible with SAP S/4HANA.[1][6][7] Identifying, analyzing, and adapting this custom code is a critical and often time-consuming task.[7]
- Regulatory Compliance: Ensuring that the implemented SAP S/4HANA system complies with industry regulations such as GxP (Good Laboratory/Manufacturing/Clinical Practice) and FDA 21 CFR Part 11 is a major challenge.[8][9][10][11] This requires a thorough validation process.[8][9]
- Lack of In-house Expertise: Many organizations lack the necessary in-house technical expertise to manage an SAP S/4HANA implementation, leading to reliance on external consultants.[1]

Q2: How can we prepare our research data for migration to SAP S/4HANA?

A2: Preparing research data for migration involves several key steps:

- Data Cleansing: Start by cleaning your existing data to remove duplicates, correct inaccuracies, and complete any missing information.[1][3] This is a critical first step to ensure the quality of data in the new system.
- Data Governance: Establish clear data governance policies to define data ownership, standards, and quality metrics.
- Data Mapping: Create a comprehensive data mapping strategy to define how data from your legacy systems will be structured in SAP S/4HANA.[12]
- Data Validation: Implement robust data validation processes to ensure data accuracy and integrity throughout the migration process.[12]

Q3: What are the key considerations for integrating SAP S/4HANA with a Laboratory Information Management System (LIMS)?

A3: Key considerations for LIMS integration include:

- Interface Selection: Determine the appropriate integration method. The SAP Quality Management Inspection Data Interface (QM-IDI) is a standard interface for transferring

inspection lots and results between SAP and LIMS.[13][14][15][16]

- **Data Exchange:** Define the scope of data to be exchanged, which typically includes inspection lots, sample data, test results, and usage decisions.
- **Master Data Alignment:** Ensure that master data, such as material specifications and inspection plans, are aligned between SAP S/4HANA and the LIMS.
- **Error Handling:** Establish a robust error handling mechanism to manage any issues that may arise during data exchange.

Q4: How do we ensure our SAP S/4HANA system is GxP compliant?

A4: Ensuring GxP compliance requires a structured validation approach:

- **Validation Planning:** Develop a comprehensive validation plan that outlines the scope, approach, and deliverables for system validation.[8][9]
- **Risk Assessment:** Conduct a risk assessment to identify and mitigate potential compliance risks.
- **Testing and Documentation:** Thoroughly test the system to ensure it meets all GxP requirements and document all validation activities.[8][9] This includes Installation Qualification (IQ), Operational Qualification (OQ), and Performance Qualification (PQ).[8]
- **Change Control:** Implement a robust change control process to manage any changes to the validated system.

Q5: What is the role of the ABAP Test Cockpit (ATC) in custom code adaptation?

A5: The ABAP Test Cockpit (ATC) is a key tool for managing custom code adaptation. It allows you to perform static code analysis to identify custom code that is not compatible with SAP S/4HANA.[7][17] The ATC can detect issues such as syntax errors, use of obsolete objects, and performance bottlenecks.[7] The results of the ATC checks provide a clear roadmap for remediating your custom code.[17]

Quantitative Data on Implementation Challenges

The following table summarizes key quantitative data from a 2025 SAPinsider benchmark report on SAP S/4HANA migrations.^[18]

Challenge/Metric	Percentage of Respondents	Key Insight
Primary Barrier to Migration	62%	High project costs remain the most significant hurdle for organizations considering a move to SAP S/4HANA.
Concern about Project Duration	55%	A significant increase from 37% in the previous year, indicating growing apprehension about the time required for implementation.
Reliance on Internal Teams	10%	A notable decrease from 24% in 2022, suggesting a widening skills gap and increased reliance on external expertise.
Adoption Status: Already Transitioned	31%	A 10% increase from the previous year, showing steady progress in S/4HANA adoption.
Adoption Status: In Implementation	26%	An increase from 20% in the prior year, indicating a growing number of active migration projects.

Troubleshooting Guides

Guide 1: Troubleshooting Data Migration Errors with the SAP S/4HANA Migration Cockpit

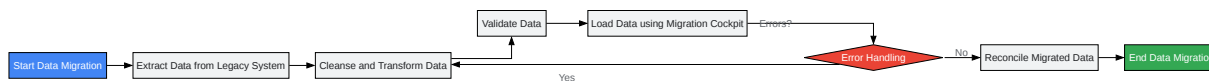
Issue: Data migration jobs are failing or running for an extended period in the SAP S/4HANA Migration Cockpit when migrating clinical trial data.

Experimental Protocol (Troubleshooting Steps):

- Initial Assessment:
 - Error Message Analysis: Carefully review the error messages in the Migration Cockpit log. Common errors include data formatting issues, missing mandatory fields, and invalid values.
 - Check Job Status: In the Migration Cockpit, check the status of the migration jobs. Look for jobs that are stuck in a "Running" or "Failed" state.
- Data Validation:
 - Source Data Verification: Manually review a sample of the source data file to ensure it aligns with the expected format and data types for the target fields in S/4HANA.
 - Cross-reference with Data Mapping: Verify that the data mapping between the source and target systems is accurate and complete. Pay close attention to custom fields.
- System and Configuration Checks:
 - Review Migration Object Documentation: Consult the documentation for the specific migration object you are using to ensure all prerequisites are met.
 - Check for Missing Configuration: In some cases, migration errors can be caused by missing configuration in the target S/4HANA system. For example, a required plant or company code may not be set up correctly.
- Specific Error Scenarios and Solutions:

Error Scenario	Potential Cause	Recommended Solution
Invalid date format	The date format in the source file does not match the expected format in S/4HANA.	Correct the date format in the source file to match the S/4HANA standard (e.g., YYYYMMDD).
"Value X is not a valid value for field Y"	The source data contains a value that is not configured in the corresponding field's value help in S/4HANA.	Add the missing value to the configuration for field Y in S/4HANA or correct the value in the source file.
Missing mandatory field	A required field in the S/4HANA target structure is not populated in the source file.	Identify the missing mandatory field and populate it with the correct data in the source file.
Duplicate record	The source file contains duplicate records that violate a unique key constraint in the target table.	Identify and remove the duplicate records from the source file.

Data Migration Workflow Diagram



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Caption: A simplified workflow for data migration to SAP S/4HANA.

Guide 2: Troubleshooting LIMS Integration via QM-IDI

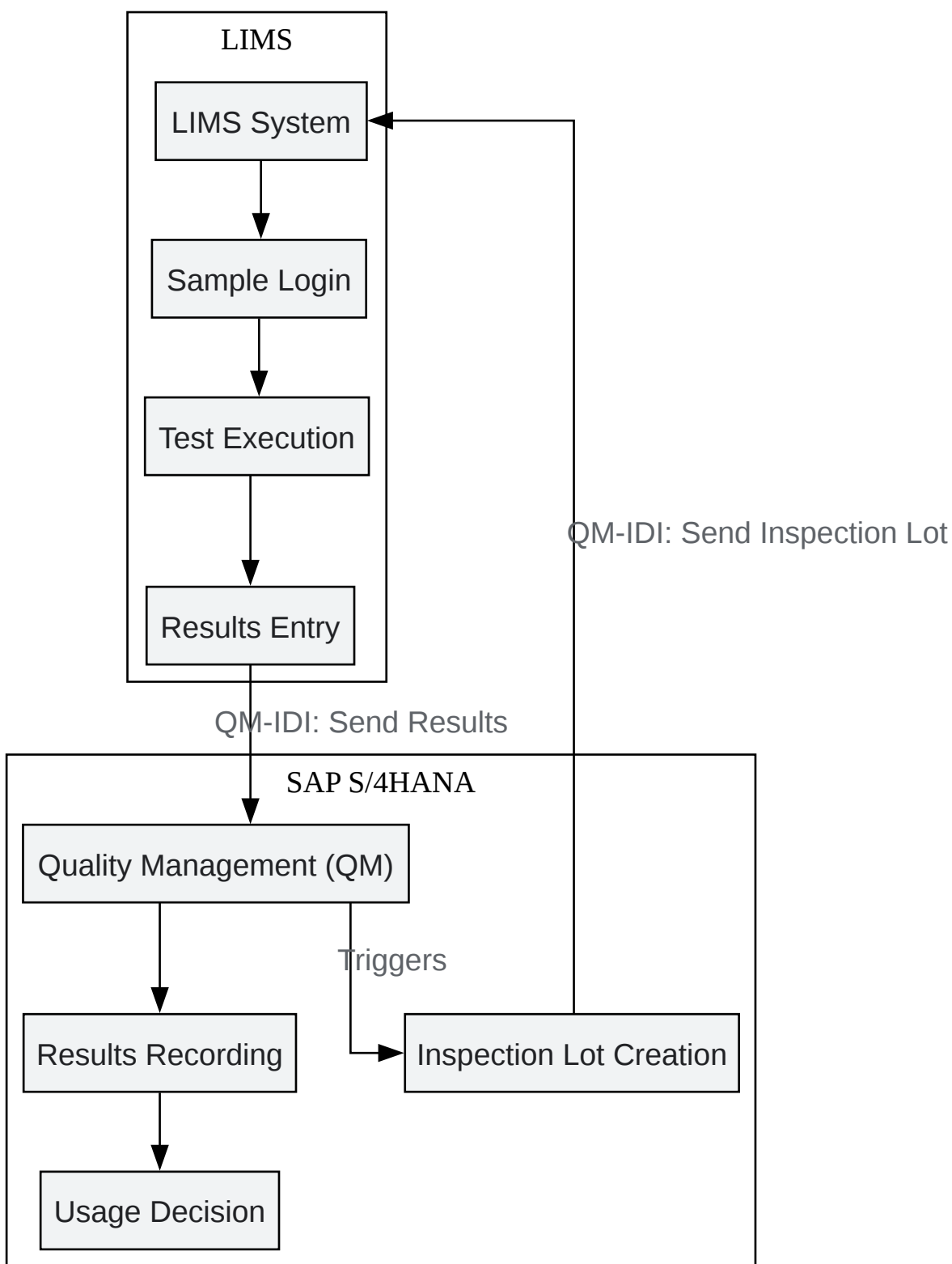
Issue: Test results from the LIMS are not being successfully transferred to SAP S/4HANA Quality Management.

Experimental Protocol (Troubleshooting Steps):

- **Interface Monitoring:**
 - **Check IDoc Status:** In SAP S/4HANA, use transaction WE02 or WE05 to monitor the status of incoming IDocs from the LIMS. Look for IDocs with a status of '51' (Application document not posted) or '52' (Application document not posted, can be posted again).
 - **Review LIMS Interface Logs:** Check the interface logs on the LIMS side to ensure that the data was sent successfully.
- **Configuration Verification:**
 - **QM-IDI Configuration:** In the SAP Customizing Implementation Guide (IMG), verify the configuration for the QM-IDI interface, including the definition of the LIMS system and the assignment of inspection types.
 - **RFC Destination:** Check the RFC (Remote Function Call) destination in transaction SM59 to ensure that the connection to the LIMS system is active and functioning correctly.
- **Master Data Alignment:**
 - **Inspection Plan:** Ensure that an active and valid inspection plan exists in S/4HANA for the material and plant combination.
 - **Master Inspection Characteristics (MICs):** Verify that the MICs used in the LIMS are correctly mapped to the corresponding MICs in S/4HANA.
- **Common Error Messages and Solutions:**

Error Message	Potential Cause	Recommended Solution
"Inspection lot XXXXX does not exist"	The inspection lot number sent from the LIMS is incorrect or does not exist in S/4HANA.	Verify the inspection lot number in both systems. Ensure that the inspection lot was created in S/4HANA before the results were sent from the LIMS.
"No inspection plan could be found"	An active inspection plan is missing for the material in S/4HANA.	Create and release a valid inspection plan for the material in S/4HANA using transaction QP01.
"User is not authorized for this transaction"	The user account used for the RFC connection does not have the necessary authorizations in S/4HANA.	Assign the required authorizations to the RFC user in S/4HANA using transaction SU01.
"Characteristic results cannot be processed"	There is a mismatch in the master inspection characteristics between the LIMS and S/4HANA.	Ensure that the MICs are correctly defined and mapped in both systems.

LIMS Integration Signaling Pathway



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Caption: Data flow between SAP S/4HANA QM and a LIMS.

Conclusion

A successful SAP S/4HANA implementation in a research-focused environment requires careful planning and execution, with a strong emphasis on data management, system integration, and regulatory compliance. By understanding the common challenges and utilizing a structured approach to troubleshooting, research organizations can leverage the full potential of SAP S/4HANA to streamline their processes and accelerate innovation.

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